

2-Chloro-6-(morpholin-4-yl)pyrimidine-4-carboxylic acid structure

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Compound of Interest

Compound Name: 2-Chloro-6-morpholinopyrimidine-4-carboxylic acid

CAS No.: 263270-40-2

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An In-depth Technical Guide to 2-Chloro-6-(morpholin-4-yl)pyrimidine-4-carboxylic Acid: Structure, Synthesis, and Application

Executive Summary

This guide provides a comprehensive technical overview of 2-Chloro-6-(morpholin-4-yl)pyrimidine-4-carboxylic acid, a heterocyclic building block of significant interest to researchers, medicinal chemists, and professionals in drug development. The molecule's unique architecture, featuring a pyrimidine core functionalized with a reactive chloro group, a nucleophilic morpholine moiety, and a versatile carboxylic acid handle, makes it an exceptionally valuable intermediate for synthesizing diverse compound libraries. We will delve into its fundamental properties, a validated synthesis protocol, key reactivity patterns, and its critical role as a scaffold in the discovery of targeted therapeutics.

Molecular Profile and Physicochemical Properties

The structure of 2-Chloro-6-(morpholin-4-yl)pyrimidine-4-carboxylic acid is defined by a central pyrimidine ring. The strategic placement of its substituents governs its chemical behavior. The

electron-withdrawing nature of the nitrogen atoms in the pyrimidine ring, combined with the inductive effect of the chlorine atom, renders the C2 position highly susceptible to nucleophilic aromatic substitution. The morpholine ring, a common motif in bioactive molecules, often contributes to favorable pharmacokinetic properties such as aqueous solubility.^[1] The carboxylic acid at the C4 position provides a crucial anchor point for derivatization, most commonly through amide bond formation.^{[2][3]}

Table 1: Core Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ ClN ₃ O ₃	Inferred from structure
Molecular Weight	243.65 g/mol	Calculated
Appearance	Likely an off-white to pale yellow solid	Inferred from similar compounds
SMILES	<chem>O=C(O)c1cc(N2CCOCC2)nc(Cl)n1</chem>	Inferred from structure
InChI	InChI=1S/C9H10ClN3O3/c10-12-8(13-5-1(9(15)16)2-13)14-3-6-17-7-4-14/h1-2H,3-7H2,(H,15,16)	Inferred from structure
InChIKey	Inferred - not directly available in search results	N/A
CAS Number	Not directly available in search results	N/A

Synthesis and Purification Protocol

The synthesis of 2-Chloro-6-(morpholin-4-yl)pyrimidine-4-carboxylic acid is most logically achieved through a selective nucleophilic aromatic substitution (S_NAr) reaction. The starting material, 2,6-dichloropyrimidine-4-carboxylic acid, possesses two reactive chlorine atoms. The C6 position is generally more activated towards nucleophilic attack than the C2 position. By

controlling the reaction stoichiometry and conditions, a monosubstitution with morpholine can be selectively achieved.

Rationale for Experimental Design

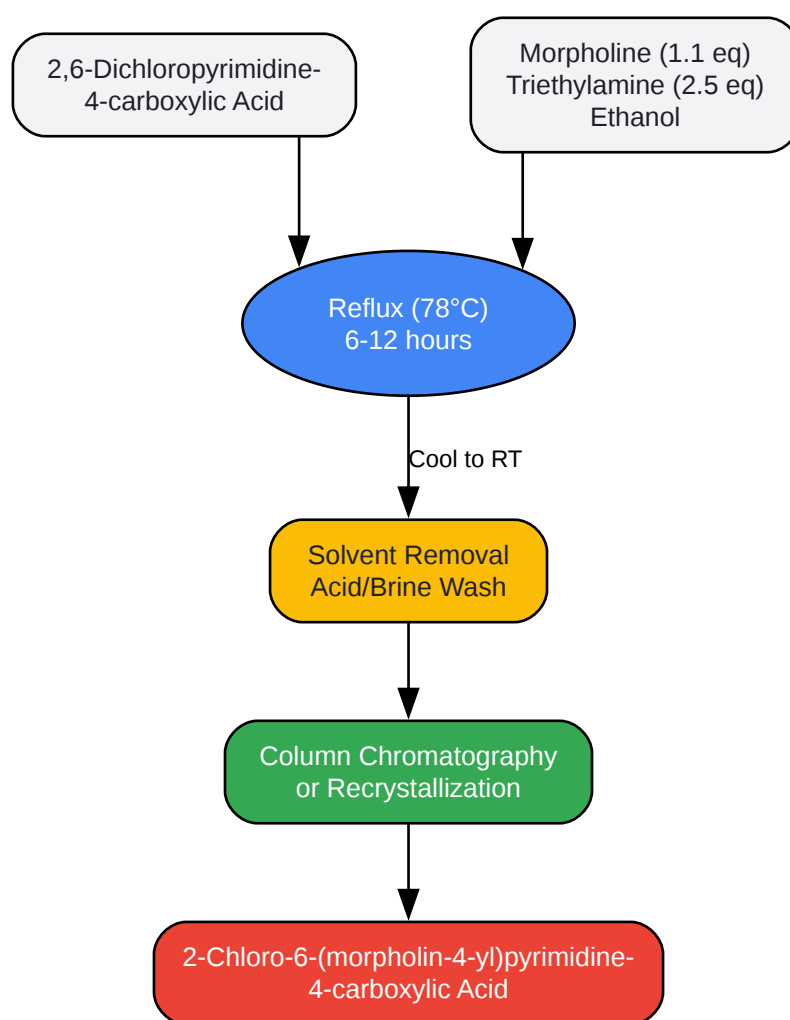
- **Starting Material:** 2,6-Dichloropyrimidine-4-carboxylic acid is an ideal precursor. The two chlorine atoms serve as excellent leaving groups for S_NAr reactions.
- **Nucleophile:** Morpholine is a secondary amine that acts as the incoming nucleophile.^[1]
- **Solvent:** A polar aprotic solvent like N,N-Dimethylformamide (DMF) or a polar protic solvent like ethanol is suitable to dissolve the reactants and facilitate the reaction.
- **Base:** A non-nucleophilic base, such as triethylamine (TEA) or N,N-diisopropylethylamine (DIPEA), is required to neutralize the HCl generated during the reaction, driving the equilibrium towards the product.
- **Temperature Control:** The reaction is typically performed at an elevated temperature to ensure a reasonable reaction rate, but excessive heat should be avoided to minimize side reactions, such as disubstitution.

Step-by-Step Synthesis Protocol

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2,6-dichloropyrimidine-4-carboxylic acid (1.0 eq) and ethanol (10 mL/g of starting material).
- **Reagent Addition:** To the stirred suspension, add morpholine (1.1 eq) followed by the dropwise addition of triethylamine (2.5 eq).
- **Reaction Execution:** Heat the reaction mixture to reflux (approximately 78°C) and maintain for 6-12 hours. Monitor the reaction progress using Thin-Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** Cool the mixture to room temperature. Remove the solvent under reduced pressure using a rotary evaporator.

- Extraction: Redissolve the crude residue in ethyl acetate. Wash the organic layer sequentially with 1M HCl solution, water, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product.
- Purification: Purify the crude solid by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/water) to afford the pure 2-Chloro-6-(morpholin-4-yl)pyrimidine-4-carboxylic acid.

Synthesis Workflow Diagram



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Caption: Synthetic workflow for 2-Chloro-6-(morpholin-4-yl)pyrimidine-4-carboxylic acid.

Structural Elucidation via Spectroscopy

The identity and purity of the synthesized compound are confirmed using standard spectroscopic techniques.

- ^1H NMR: The spectrum would show characteristic signals for the morpholine protons, typically two triplets around 3.7-3.9 ppm. A singlet corresponding to the proton at the C5 position of the pyrimidine ring would also be visible, likely downfield. The acidic proton of the carboxylic acid will appear as a broad singlet, which is exchangeable with D_2O .
- ^{13}C NMR: The spectrum would display nine distinct carbon signals. The carbonyl carbon of the carboxylic acid would be the most downfield signal (around 165-170 ppm). Carbons of the pyrimidine ring will appear in the aromatic region, with the chlorinated carbon being significantly affected. The four carbons of the morpholine ring would appear in the aliphatic region.
- Mass Spectrometry (MS): The mass spectrum will exhibit a molecular ion peak (M^+) and a characteristic $\text{M}+2$ peak with approximately one-third the intensity of the M^+ peak, confirming the presence of a single chlorine atom.
- Infrared (IR) Spectroscopy: Key vibrational frequencies would include a broad O-H stretch for the carboxylic acid (around 2500-3300 cm^{-1}), a sharp C=O stretch (around 1700-1725 cm^{-1}), and C=N/C=C stretching bands for the pyrimidine ring (around 1500-1600 cm^{-1}).[\[2\]](#)

Reactivity and Applications in Drug Discovery

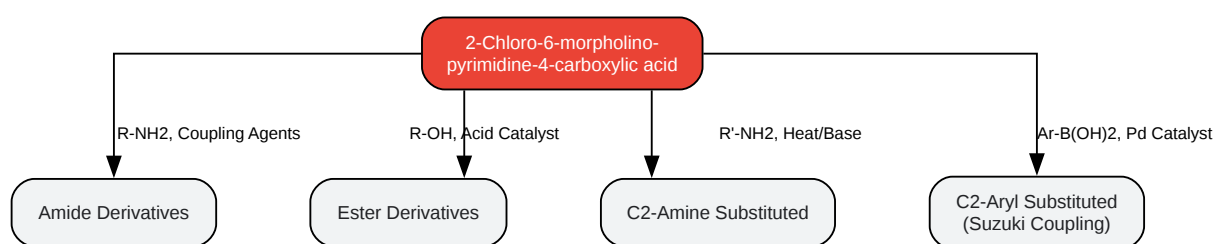
This molecule is not typically an end-product but rather a versatile scaffold for further chemical modification. Its two primary reactive sites allow for orthogonal derivatization.

- Nucleophilic Aromatic Substitution ($\text{S}_{\text{N}}\text{Ar}$) at C2: The chlorine atom at the C2 position is an excellent leaving group. It can be readily displaced by a wide range of nucleophiles (amines, thiols, alcohols) in palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) or direct $\text{S}_{\text{N}}\text{Ar}$, enabling the introduction of diverse substituents.[\[4\]](#)
- Carboxylic Acid Derivatization at C4: The carboxylic acid group is a handle for forming amides, esters, or other related functional groups.[\[3\]](#) Amide coupling reactions, using

standard reagents like HATU or EDC/HOBt, are commonly employed to link this scaffold to other fragments or pharmacophores.

The morpholino-pyrimidine core is a privileged scaffold found in numerous kinase inhibitors.[5] The morpholine oxygen often acts as a crucial hydrogen bond acceptor in the hinge region of kinase active sites. This scaffold has been explored for developing inhibitors of the PI3K/Akt/mTOR signaling pathway, which is frequently dysregulated in cancer.[5] Derivatives have also been investigated for anti-inflammatory properties.[6]

Potential Derivatization Pathways



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Caption: Key derivatization reactions of the core scaffold.

Exemplary Protocol: In Vitro Kinase Inhibition Assay

To evaluate the biological activity of novel derivatives synthesized from this scaffold, an in vitro kinase assay is a primary step. The following is a representative protocol for assessing the inhibition of a target kinase (e.g., PI3K α).

Protocol: PI3K α HTRF® Kinase Assay

- **Reagent Preparation:** Prepare a kinase buffer (e.g., 50 mM HEPES, pH 7.5, 10 mM MgCl₂, 1 mM EGTA, and 0.01% Brij-35). Prepare serial dilutions of the test compound (synthesized derivative) in DMSO, followed by dilution in kinase buffer.
- **Kinase Reaction:** In a 384-well plate, add the test compound solution. Add the PI3K α enzyme and the lipid substrate (e.g., PIP2).

- **Initiation:** Initiate the kinase reaction by adding ATP to a final concentration equivalent to its K_m .
- **Incubation:** Incubate the plate at room temperature for a specified time (e.g., 60 minutes).
- **Detection:** Stop the reaction by adding a detection mix containing EDTA, a biotinylated-PIP3 antibody, and a europium-labeled secondary antibody.
- **Signal Reading:** After another incubation period, read the plate on an HTRF®-compatible reader to measure the energy transfer signal, which is proportional to the amount of PIP3 produced.
- **Data Analysis:** Calculate the percent inhibition for each compound concentration relative to controls (no enzyme and no inhibitor). Plot the percent inhibition against the compound concentration and fit the data to a four-parameter logistic equation to determine the IC_{50} value.

Safety and Handling

- **Personal Protective Equipment (PPE):** Wear standard PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- **Handling:** Handle in a well-ventilated area or a chemical fume hood. Avoid inhalation of dust and contact with skin and eyes. Similar chlorinated heterocyclic compounds may cause skin, eye, and respiratory irritation.^[2]
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials.
- **Disposal:** Dispose of chemical waste in accordance with local, state, and federal regulations.

Disclaimer: This product is intended for research use only and is not for human or veterinary use.^{[2][7]}

Conclusion

2-Chloro-6-(morpholin-4-yl)pyrimidine-4-carboxylic acid is a high-value synthetic intermediate with significant potential in medicinal chemistry. Its trifunctional nature provides a robust

platform for generating novel and diverse molecular architectures. The reliable synthetic access and predictable reactivity at its chloro and carboxylic acid groups allow for the systematic exploration of structure-activity relationships, making it a cornerstone for discovery programs targeting a range of diseases, particularly in the field of oncology and inflammation.

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